

physical properties of 1-Methoxycyclopropan-1-ol (boiling point, melting point)

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Compound of Interest

Compound Name: 1-Methoxycyclopropan-1-ol

Cat. No.: B15489061

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In-depth Technical Guide: The Physical Properties of 1-Methoxycyclopropan-1-ol

Executive Summary

This technical guide addresses the physical properties, specifically the boiling and melting points, of **1-Methoxycyclopropan-1-ol**. An exhaustive search of scientific literature and chemical databases was conducted to collate available data on this compound. The findings indicate a significant lack of documented physical properties for **1-Methoxycyclopropan-1-ol**, suggesting it is either a novel, sparsely characterized, or potentially unstable compound. This guide summarizes the search for this information and, for contextual purposes, provides data on the closely related analogue, 1-methylcyclopropan-1-ol, with the critical caveat that these values are not interchangeable.

Introduction to 1-Methoxycyclopropan-1-ol

1-Methoxycyclopropan-1-ol is a small organic molecule featuring a cyclopropane ring substituted with both a hydroxyl and a methoxy group at the same carbon atom. This geminal substitution pattern is of interest in medicinal chemistry and materials science due to the unique conformational constraints and electronic properties imparted by the cyclopropyl moiety. A thorough understanding of the fundamental physical properties of such a molecule is crucial for its synthesis, purification, and application in further research and development.

Physical Properties of 1-Methoxycyclopropan-1-ol

Despite a comprehensive search of chemical databases and the scientific literature, no experimental or calculated data for the boiling and melting points of **1-Methoxycyclopropan-1-ol** could be located. This suggests that the compound is not well-characterized, and its physical properties have not been reported in publicly accessible resources.

Contextual Data: Physical Properties of 1-Methylcyclopropan-1-ol

For the purpose of providing a frame of reference, this guide presents the physical properties of the structurally similar compound, 1-methylcyclopropan-1-ol. It is imperative to recognize that the substitution of a methoxy group for a methyl group can significantly influence a molecule's boiling and melting points due to differences in polarity, molar mass, and intermolecular forces, particularly hydrogen bonding. The data for 1-methylcyclopropan-1-ol should therefore be considered for contextual understanding only and not as a proxy for the properties of **1-Methoxycyclopropan-1-ol**.

Table 1: Physical Properties of 1-Methylcyclopropan-1-ol

Property	Value	Source
Boiling Point	Not Available	N/A
Melting Point	Not Available	N/A

Note: Specific boiling and melting point data for 1-methylcyclopropan-1-ol was also not readily available in the initial search, highlighting the challenge in obtaining physical data for some substituted cyclopropanes.

Experimental Protocols

As no experimental data for the physical properties of **1-Methoxycyclopropan-1-ol** have been reported, this section will outline a general methodology for the determination of boiling and melting points, which would be applicable should the compound be synthesized.

Melting Point Determination

A standard method for melting point determination involves using a capillary melting point apparatus.

Workflow for Melting Point Determination



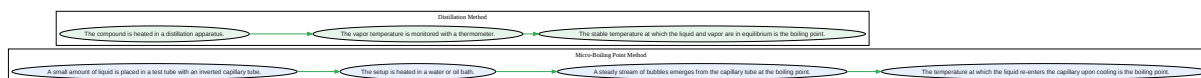
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Caption: Workflow for Melting Point Determination.

Boiling Point Determination

The boiling point of a liquid can be determined using a micro-boiling point or distillation method.

Logical Flow for Boiling Point Determination



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Caption: Methods for Boiling Point Determination.

Conclusion

There is a notable absence of published data regarding the physical properties of **1-Methoxycyclopropan-1-ol**. This presents an opportunity for foundational research to synthesize and characterize this compound. The experimental protocols outlined in this guide provide a standard framework for the determination of its melting and boiling points. Such data would be a valuable contribution to the chemical sciences and would facilitate the exploration of this molecule in drug discovery and materials science applications. Researchers are encouraged to report these fundamental properties to enrich the collective knowledge base.

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